

# The Origin and Natural Sources of Celangulin Compounds: A Technical Guide

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#### **Abstract**

**Celangulin** compounds, a class of biologically active sesquiterpene polyol esters, have garnered significant interest in the scientific community, particularly for their potent insecticidal properties. This technical guide provides an in-depth overview of the origin, natural sources, and extraction methodologies for these complex molecules. It is intended for researchers, scientists, and professionals in the fields of natural product chemistry, pharmacology, and drug development. The guide details the primary plant sources, summarizes key quantitative data, and provides comprehensive experimental protocols for isolation and purification.

## **Introduction to Celangulin Compounds**

Celangulin and its analogues are a series of complex sesquiterpene polyol esters characterized by a  $\beta$ -dihydroagarofuran skeleton.[1][2] These natural products are primarily recognized for their significant insecticidal and antifeedant activities.[3][4] The discovery of Celangulin represented a milestone in the study of insecticidal compounds from plants of the Euonymus genus, as it was the first non-alkaloid active compound identified from these sources.[3] Subsequent research has confirmed that the primary insecticidal components from these plants are polyol ester compounds based on the dihydroagarofuran framework.[3] Beyond their well-documented insecticidal effects, related compounds from the Celastraceae family have also been investigated for a range of other bioactivities, including antitumor, anti-HIV, and immunosuppressive effects.[1]



#### **Natural Source and Distribution**

The principal natural source of **Celangulin** compounds is Celastrus angulatus, a perennial vine belonging to the Celastraceae family.[1][3] This plant is widely distributed across the hilly and mountainous regions of the Yellow River and Yangtze River valleys in China.[3] Various parts of the plant have been found to contain these bioactive compounds.

- Root Bark: The root bark of C. angulatus is the most frequently cited and richest source of Celangulin compounds.[1][5][6]
- Stems and Stem Bark: The stems and stem bark also serve as a viable source for the isolation of these molecules.[3][5]
- Seeds: Dozens of new compounds have been isolated from the seeds and seed oil of the plant.[3]

While C. angulatus is the primary source, related  $\beta$ -dihydroagarofuranoid sesquiterpenes have also been isolated from other plants in the same family, such as Celastrus paniculatus.[7][8]

### **Key Celangulin Compounds and Their Bioactivity**

Numerous **Celangulin** analogues and related sesquiterpenes have been isolated from Celastrus angulatus. These compounds often exhibit potent biological activities, particularly against various insect larvae. The following table summarizes some of the key compounds and their reported insecticidal activities.



| Compound<br>Name  | Natural<br>Source                   | Target<br>Organism                          | Bioactivity<br>Metric   | Value        | Citation |
|-------------------|-------------------------------------|---|-------------------------|--------------|----------|
| Celangulin        | Celastrus<br>angulatus              | General<br>Insecticide                      | -                       | -            | [3][6]   |
| Celangulin V      | Celastrus<br>angulatus              | Mythimna<br>separata                        | Stomach<br>Toxicity     | -            | [9]      |
| Celangulin<br>XIX | Celastrus<br>angulatus              | Mythimna<br>separata                        | ED50                    | 73.3 μg/g    | [6]      |
| Angulatin G       | Celastrus<br>angulatus<br>Root Bark | Mythimna<br>separata                        | LD50                    | 1656.4 μg/mL | [6]      |
| NW37              | Celastrus<br>angulatus<br>Root Bark | Mythimna<br>separata (4th<br>instar larvae) | KD50                    | 252.3 μg/g   | [1]      |
| Celangulatin<br>D | Celastrus<br>angulatus<br>Root Bark | Armyworms                                   | General<br>Insecticidal | -            | [6]      |

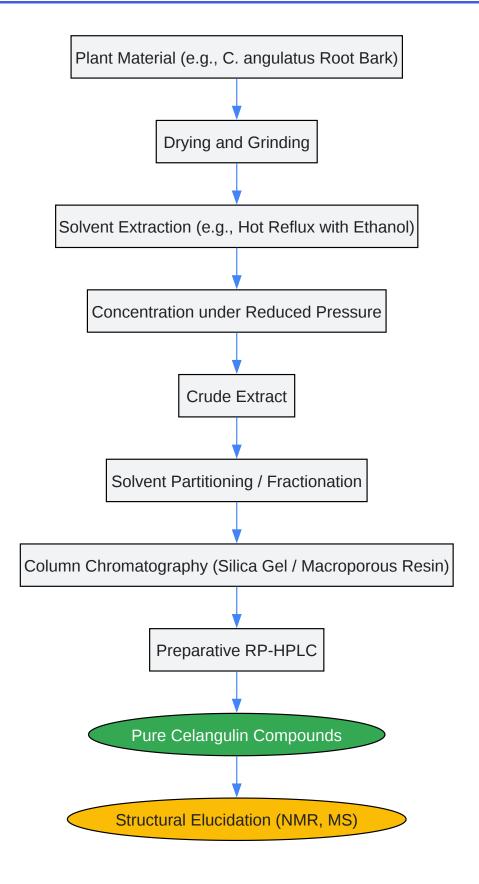
## Experimental Protocols: Extraction, Isolation, and Purification

The isolation of pure **Celangulin** compounds from their natural source is a multi-step process involving extraction, fractionation, and chromatographic purification. The following protocols are synthesized from methodologies reported in the literature.[1][2][5][10][11]

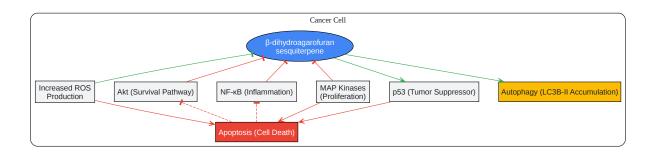
#### **General Extraction Workflow**

The overall process begins with the collection and preparation of plant material, followed by solvent extraction and a series of purification steps to isolate the target compounds.









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